

Advanced Quantification of Histamine Hydrochloride: From API Purity to Trace Analysis

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Compound of Interest

Compound Name: *Histamine hydrochloride*

CAS No.: *55-36-7*

Cat. No.: *B1206318*

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Introduction: The Polarity Paradox

Histamine Dihydrochloride (

) presents a classic chromatographic challenge. As a highly polar, basic biogenic amine with two basic centers (pKa

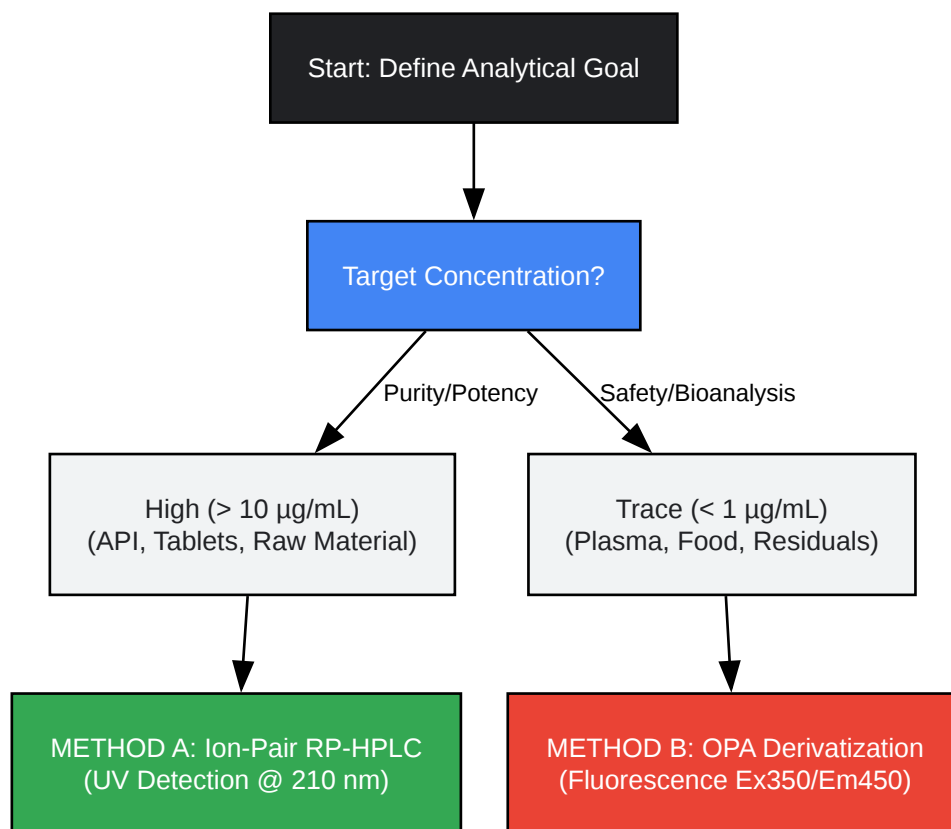
6.0 and 9.8), it resists retention on standard C18 reversed-phase columns, often eluting in the void volume. Furthermore, it lacks a strong chromophore, making UV detection at standard wavelengths (>254 nm) virtually impossible.

This guide provides two distinct, validated workflows to solve these issues:

- Method A (Ion-Pair HPLC-UV): The robust "Workhorse" method for Drug Substance (API) and high-concentration formulation analysis.
- Method B (Pre-Column Derivatization HPLC-FLD): The "High-Sensitivity" method for biological matrices or trace impurity analysis.

Strategic Method Selection

Before beginning, select the protocol that matches your analytical threshold.



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Figure 1: Decision matrix for selecting the appropriate **Histamine Hydrochloride** quantification strategy.

Method A: Ion-Pair RP-HPLC (UV Detection)

Target Audience: QC Labs, Pharmaceutical Manufacturing. Principle: Uses a sulfonate additive to form a neutral ion-pair complex with the protonated histamine, allowing retention on a hydrophobic C18 stationary phase.

Reagents & Materials[1][2][3][4][5]

- API Standard: Histamine Dihydrochloride (USP Reference Standard grade).

- Column: C18 End-capped (e.g., Zorbax Eclipse XDB-C18 or equivalent), 4.6 x 150 mm, 5 μm .
- Ion-Pair Reagent: Sodium 1-octanesulfonate (OSA).
- Buffer Component: Potassium Dihydrogen Phosphate ().
- Solvents: Acetonitrile (HPLC Grade), Phosphoric Acid (85%).

Mobile Phase Preparation

The mobile phase is the critical control point.

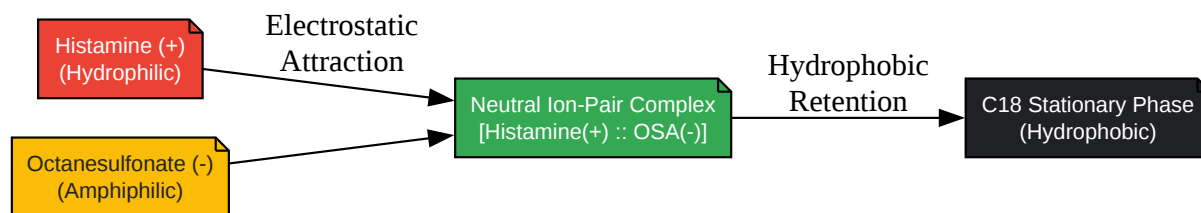
- Buffer Preparation: Dissolve 1.36 g of and 1.0 g of Sodium 1-octanesulfonate in 900 mL of Milli-Q water.
- pH Adjustment: Adjust pH to 3.0 ± 0.1 using dilute Phosphoric Acid. Note: pH 3.0 ensures Histamine is fully protonated to interact with the anionic OSA.
- Final Mix: Add 100 mL Acetonitrile. Mix well.
- Filtration: Filter through a 0.45 μm nylon membrane and degas.

Instrument Parameters[4]

Parameter	Setting
Flow Rate	1.0 mL/min
Injection Volume	20 μL
Column Temp	30°C
Detection	UV @ 210 nm (Diode Array preferred for purity check)
Run Time	15 minutes
Elution Mode	Isocratic

The Mechanism of Action

Understanding why this works prevents errors.



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Figure 2: Ion-Pairing Mechanism. The anionic sulfonate head binds the cationic histamine, while the octyl tail anchors the complex to the C18 column.

Method B: Pre-Column Derivatization (Fluorescence)

Target Audience: Bioanalytical labs, Food Safety (Fish/Seafood).^[1] Principle: Histamine reacts with o-Phthalaldehyde (OPA) in the presence of a thiol (2-mercaptoethanol) to form a highly fluorescent isoindole derivative.

Reagents^{[1][3][4][5][6]}

- Derivatizing Reagent (Stock): Dissolve 10 mg OPA in 250 μ L Methanol. Add 250 μ L 2-Mercaptoethanol. Dilute to 10 mL with 0.4 M Borate Buffer (pH 10.0). Store in amber glass; stable for 24 hours.
- Stop Solution: 0.5 M Phosphoric Acid.

Derivatization Protocol (Automated or Manual)

- Mix: Transfer 100 μ L of Sample/Standard into a vial.
- React: Add 100 μ L of OPA Reagent. Vortex immediately.
- Incubate: Allow reaction for exactly 60 seconds at room temperature.

- Quench: Add 50 µL of Stop Solution (optional, stabilizes derivative).
- Inject: Inject immediately (within 10 minutes).

Instrument Parameters[4]

Parameter	Setting
Mobile Phase A	Acetate Buffer (pH 5.8)
Mobile Phase B	Acetonitrile
Gradient	0-2 min (15% B)
	10 min (45% B)
	12 min (15% B)
Detection	Fluorescence: Ex 350 nm / Em 450 nm
Limit of Quantitation	~ 10 ng/mL (ppb level)

Validation & System Suitability Criteria

Regardless of the method chosen, the system must meet these criteria before running samples.

Parameter	Acceptance Criteria (Method A)	Acceptance Criteria (Method B)
Tailing Factor ()	NMT 2.0 (Critical for amines)	NMT 1.5
Precision (RSD)	NMT 1.0% (n=6 injections)	NMT 2.5%
Resolution ()	> 2.0 (between Histamine and impurities)	> 1.5 (from matrix peaks)
Linearity ()	> 0.999	> 0.995

Troubleshooting Guide

Issue: Severe Peak Tailing (Method A)

- Cause: Interaction between the amine nitrogen and residual silanols on the silica backbone.
- Solution:
 - Ensure Triethylamine (TEA) is not used; rely on the Ion-Pair reagent.
 - Lower pH to 2.5–3.0 to suppress silanol ionization.
 - Increase Ionic Strength (increase phosphate concentration to 50 mM).

Issue: Drifting Retention Times (Method A)

- Cause: Temperature fluctuations or insufficient equilibration of the ion-pair reagent.
- Solution: Ion-pair chromatography requires long equilibration. Flush column with mobile phase for at least 60 minutes before the first injection. Use a column oven at 30°C or 35°C constant.

Issue: Low Sensitivity (Method B)

- Cause: OPA derivative degradation.
- Solution: The isoindole derivative is unstable. Use an autosampler with "Mix-in-needle" or "Pre-treatment" capabilities to derivatize immediately before injection.

References

- United States Pharmacopeia (USP). Histamine Phosphate Monograph. (Standard method utilizing ion-pairing for salt forms).
- AOAC International. AOAC Official Method 977.13: Histamine in Seafood, Fluorometric Method.[\[2\]](#)
- National Institutes of Health (NIH). Determination of Histamine by High-Performance Liquid Chromatography After Precolumn Derivatization.

- European Commission.Regulation (EC) No 2073/2005 on microbiological criteria for foodstuffs (Histamine limits).
- Journal of Chromatography A.Ion-pair reversed-phase HPLC of biogenic amines.

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